

Cholesteryl 11-eicosenoate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Cholesteryl 11-eicosenoate

CAS No.: 70832-37-0

Cat. No.: B15549041

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CAS Number: 70832-37-0 Molecular Formula: $C_{47}H_{82}O_2$ Molecular Weight: 679.15 g/mol

This technical guide provides a comprehensive overview of **Cholesteryl 11-eicosenoate**, a cholesteryl ester of significant interest in lipid research. This document is intended for researchers, scientists, and drug development professionals, offering in-depth information on its properties, synthesis, metabolism, and analytical methods, alongside a discussion of the broader biological roles of cholesteryl esters. While specific research on **Cholesteryl 11-eicosenoate** is limited, this guide draws upon established knowledge of long-chain monounsaturated cholesteryl esters to provide a foundational understanding.

Physicochemical Properties

Cholesteryl 11-eicosenoate is an ester formed from the condensation of cholesterol and 11-eicosenoic acid (also known as gondoic acid), a 20-carbon monounsaturated omega-9 fatty acid. As a cholesteryl ester, it is a highly nonpolar lipid.^[1]

Table 1: Physicochemical Data for **Cholesteryl 11-eicosenoate**

Property	Value	Source
CAS Number	70832-37-0	[2]
Molecular Formula	C ₄₇ H ₈₂ O ₂	[2]
Molecular Weight	679.15	[2]
Synonyms	Cholesteryl cis-11-eicosenoate, Cholesteryl gondoate	[2]
Purity	>99% (commercially available)	[2]
Physical State	Solid	[2]
Storage	Freezer (-20°C)	[2]

Synthesis and Experimental Protocols

The synthesis of cholesteryl esters, including **Cholesteryl 11-eicosenoate**, can be achieved through several established methods. These protocols are generally applicable to the esterification of cholesterol with long-chain fatty acids.

General Synthesis of Cholesteryl Esters

A common method for synthesizing cholesteryl esters involves the reaction of cholesterol with a fatty acid or its derivative.

Experimental Protocol: Esterification using a Versatile Organocatalyst[\[3\]](#)

This method utilizes a triphenylphosphine-sulfur trioxide adduct as a catalyst for the esterification of cholesterol with a long-chain fatty acid.

Materials:

- Cholesterol
- 11-Eicosenoic acid

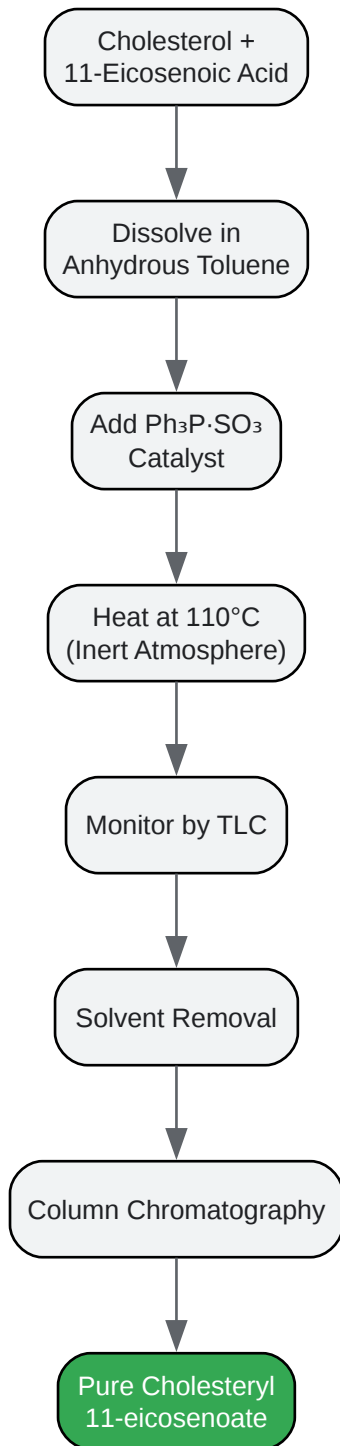
- Triphenylphosphine-sulfur trioxide ($\text{Ph}_3\text{P}\cdot\text{SO}_3$) adduct
- Toluene (anhydrous)

Procedure:

- In a round-bottom flask, dissolve equimolar amounts of cholesterol and 11-eicosenoic acid in anhydrous toluene.
- Add a catalytic amount of the triphenylphosphine-sulfur trioxide adduct to the solution.
- Heat the reaction mixture at 110°C under an inert atmosphere (e.g., nitrogen or argon).
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.
- Remove the solvent under reduced pressure.
- Purify the crude product by column chromatography on silica gel, using a hexane/ethyl acetate gradient to yield pure **Cholesteryl 11-eicosenoate**.

Diagram 1: General Workflow for Cholesteryl Ester Synthesis

General Workflow for Cholesteryl Ester Synthesis

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Caption: A generalized workflow for the synthesis of cholesteryl esters.

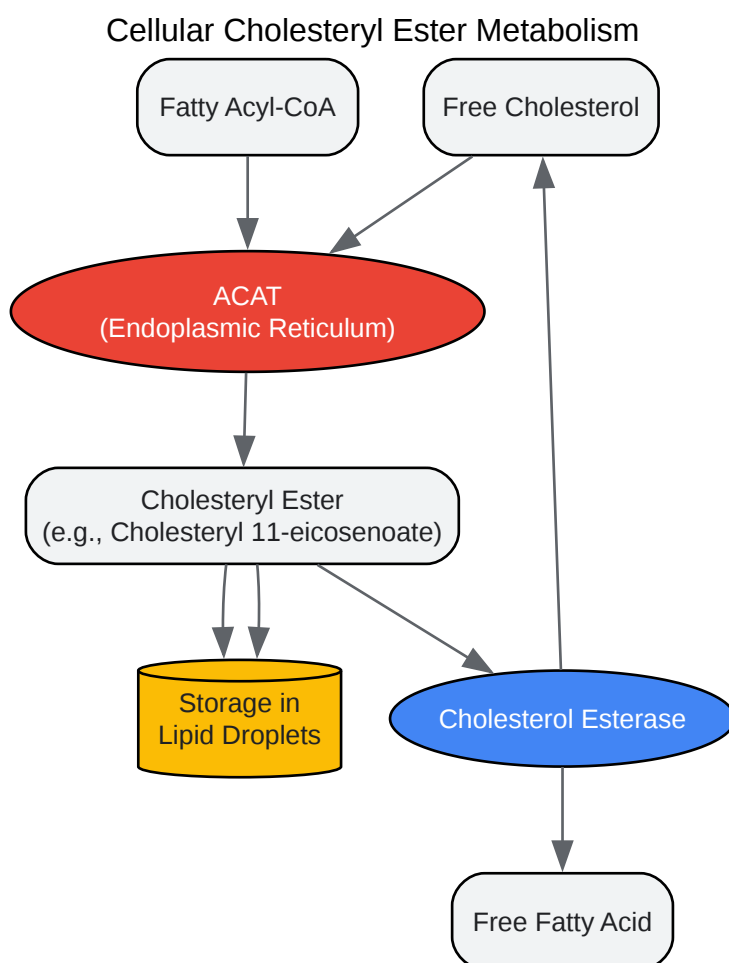
Biological Role and Signaling Pathways

Cholesteryl esters are the primary form for cholesterol transport in the bloodstream and for storage within cells in lipid droplets.[1] The metabolism of cholesteryl esters is a critical process for maintaining cellular cholesterol homeostasis.

Cholesteryl Ester Metabolism

The metabolic pathway of cholesteryl esters involves their synthesis by acyl-CoA:cholesterol acyltransferase (ACAT) in the endoplasmic reticulum and their hydrolysis back to free cholesterol and fatty acids by cholesterol esterases.[1]

Diagram 2: Cellular Cholesteryl Ester Metabolism



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Caption: Overview of the synthesis and hydrolysis of cholesteryl esters in a cell.

Involvement in Signaling

While specific signaling pathways directly modulated by **Cholesteryl 11-eicosenoate** have not been elucidated, cholesteryl esters as a class are known to influence cellular signaling, primarily through their impact on the composition and structure of cellular membranes and lipid rafts. The fatty acid component of the cholesteryl ester can significantly influence these effects.

Research on the methyl ester of 11-eicosenoic acid, methyl cis-11-eicosenoate, has shown that it can trigger immune responses by stimulating the production of inflammatory metabolites. [4] This suggests that the 11-eicosenoate moiety, when part of a lipid molecule, may have immunomodulatory properties.

Analytical Methodologies

The analysis of **Cholesteryl 11-eicosenoate** and other cholesteryl esters in biological samples is typically performed using chromatographic and mass spectrometric techniques.

Mass Spectrometry

Electrospray ionization tandem mass spectrometry (ESI-MS/MS) is a powerful tool for the quantification of cholesteryl esters.[5] Cholesteryl esters form ammonium adducts in positive ion mode and generate a characteristic fragment ion of m/z 369 upon collision-induced fragmentation, which corresponds to the cholesterol backbone.[5][6] This allows for the specific detection and quantification of various cholesteryl ester species in a complex lipid extract.

Experimental Protocol: Analysis of Cholesteryl Esters by ESI-MS/MS[5]

Sample Preparation:

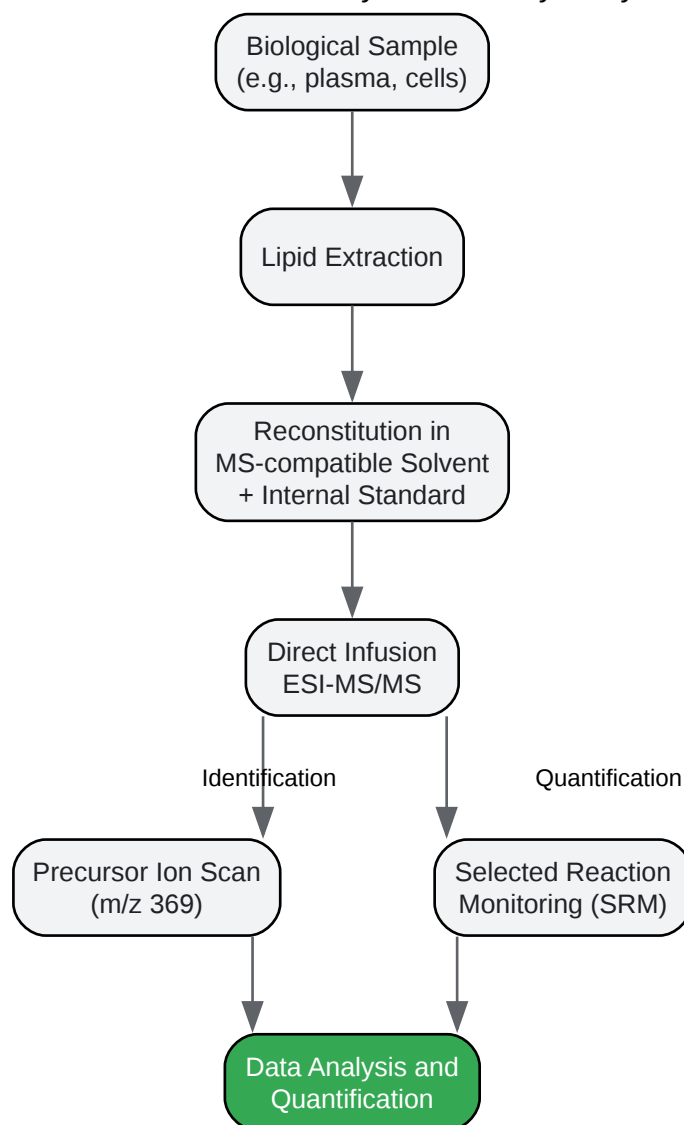
- Extract total lipids from the biological sample using a suitable solvent system (e.g., chloroform/methanol).
- Dry the lipid extract under a stream of nitrogen.
- Reconstitute the dried lipid extract in an appropriate solvent for mass spectrometry analysis, often containing an internal standard (e.g., a deuterated cholesteryl ester).

Mass Spectrometry Analysis:

- Perform direct flow injection analysis of the lipid extract into the ESI-MS/MS system.
- Use a precursor ion scan for m/z 369 to identify all cholesteryl ester species present in the sample.
- For quantification, use selected reaction monitoring (SRM) for the specific transition of the protonated molecule of **Cholesteryl 11-eicosenoate** to the m/z 369 fragment.

Diagram 3: Analytical Workflow for Cholesteryl Ester Analysis

Analytical Workflow for Cholesteryl Ester Analysis by ESI-MS/MS



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Caption: A typical workflow for the identification and quantification of cholesteryl esters.

Conclusion and Future Directions

Cholesteryl 11-eicosenoate represents one of many long-chain monounsaturated cholesteryl esters found in biological systems. While its specific biological functions are yet to be fully elucidated, the general roles of cholesteryl esters in cholesterol transport, storage, and modulation of membrane properties provide a framework for understanding its potential significance. Further research is needed to investigate the specific interactions and signaling pathways that may be influenced by **Cholesteryl 11-eicosenoate**, particularly given the known bioactivity of its constituent fatty acid. Advances in lipidomics and mass spectrometry will undoubtedly facilitate a deeper understanding of the roles of individual cholesteryl ester species in health and disease.

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